

# Application Notes: Omipalisib-Induced Mitochondrial Biogenesis Inhibition in AML

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## Compound Focus: Omipalisib

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**Mechanistic Insight: Omipalisib** (GSK2126458) is a potent dual PI3K/mTOR inhibitor that exerts anti-leukemia effects in AML through a multi-faceted mechanism. Beyond its intended target, it uniquely **suppresses mitochondrial respiration and biogenesis** and disrupts key metabolic pathways, including glutathione metabolism and serine/glycine/threonine metabolism [1] [2]. This combined targeting of oncogenic signaling and metabolic dependencies presents a promising therapeutic strategy.

### Key Findings:

- **Omipalisib** exhibited potent anti-proliferative effects in AML cell lines (e.g., IC<sub>50</sub> of 8.93 nM in THP-1 and 17.45 nM in OCI-AML3) [1].
- Transcriptomic and metabolomic analyses confirmed downregulation of gene sets related to oxidative phosphorylation, mitochondrial respiratory electron transport chain, and mitochondrial biogenesis [1] [3].
- In vivo, **omipalisib** significantly inhibited tumor growth and prolonged mouse survival without causing weight loss, indicating effective anti-tumor activity and manageable toxicity in the experimental model [1].

## Detailed Experimental Protocols

### Cell Culture and Treatment

**Objective:** To maintain relevant AML cell lines and prepare **omipalisib** treatment solutions.

**Materials:**

- **Cell Lines:** OCI-AML3 (cultured in MEM $\alpha$  with 20% FBS) and THP-1 (cultured in RPMI-1640 with 10% FBS) [2].
- **Omipalisib Stock:** Dissolve **omipalisib** (TargetMol) in DMSO to prepare a high-concentration stock solution (e.g., 10 mM). Aliquot and store at -20°C [2].

**Procedure:**

- Culture cells in recommended media at 37°C in a 5% CO<sub>2</sub> humidified incubator.
- For treatment experiments, prepare working concentrations of **omipalisib** (e.g., 50 nM) by diluting the stock in complete culture medium. Ensure the final DMSO concentration is low (typically  $\leq 0.1\%$ ) and include a vehicle control with the same DMSO concentration [2].
- Treat cells for specified durations (e.g., 24 hours for transcriptomic analysis, 72 hours for viability assays).

## Assessment of Mitochondrial Biogenesis and Function

**Objective:** To evaluate the effects of **omipalisib** on mitochondrial mass, membrane potential, and DNA content.

**Key Assays:**

- **Mitochondrial Mass:**
  - **Staining:** Use MitoTracker Green FM dye.
  - **Analysis:** Analyze stained cells via flow cytometry. A decrease in fluorescence indicates reduced mitochondrial mass [2].
- **Mitochondrial Membrane Potential ( $\Delta\Psi_m$ ):**
  - **Staining:** Use TMRE (tetramethylrhodamine, ethyl ester) dye.
  - **Analysis:** Analyze via flow cytometry. A decrease in TMRE fluorescence indicates mitochondrial membrane depolarization [2].
- **Mitochondrial DNA (mtDNA) Quantification:**

- **DNA Isolation:** Extract total DNA from cell pellets using a commercial kit (e.g., DNeasy Kit, Qiagen) [2].
- **qPCR Analysis:** Perform quantitative PCR using primers specific to mitochondrial genes (e.g., MT-ND1, MT-ND4) and a nuclear reference gene (e.g., 18S rRNA or B2M). Calculate the relative mtDNA copy number using the  $\Delta\Delta C_t$  method [2].
- **Mitochondrial Reactive Oxygen Species (ROS):**
  - **Staining:** Use MitoSOX Red reagent.
  - **Analysis:** Analyze via flow cytometry. An increase in fluorescence indicates elevated mitochondrial superoxide production [2].

## Transcriptomic Analysis (RNA-seq)

**Objective:** To identify global gene expression changes induced by **omipalisib**, particularly in mitochondrial pathways.

### Procedure:

- **RNA Extraction:** Extract total RNA from treated and control cells (e.g., using NucleoSpin RNA kit) [citation:4].
- **Library Preparation and Sequencing:** Prepare libraries (1  $\mu$ g RNA input) and sequence on an Illumina platform (e.g., NovaSeq 6000) [2].
- **Bioinformatic Analysis:**
  - Align reads to a reference genome (e.g., hg19).
  - Identify Differentially Expressed Genes (DEGs) using tools like EBSeq.
  - Perform Gene Set Enrichment Analysis (GSEA) using databases like MSigDB to identify enriched pathways (e.g., oxidative phosphorylation, mitochondrial biogenesis) [2] [3].

## Metabolomic Analysis

**Objective:** To investigate changes in metabolic pathways, especially glutathione and serine/glycine metabolism.

### Procedure:

- **Metabolite Extraction:**
  - Lyse cell pellets in methanol using a Geno Grinder.

- Collect supernatant, evaporate dry, and reconstitute in 50% methanol.
- Filter through a 0.2 µm filter before analysis [2].
- **LC-MS Analysis:**
  - Use an HPLC system (e.g., Agilent 1290 UHPLC) coupled to a Q-TOF mass spectrometer.
  - Employ a reversed-phase column (e.g., HSS T3) with a mobile phase of 0.1% formic acid in water and acetonitrile [2].
- **Data Analysis:**
  - Process raw data for metabolite identification and quantification.
  - Perform metabolite enrichment analysis to identify significantly altered pathways [2].

## Summary of Key Quantitative Data

Table 1: **Omipalisib** Anti-proliferative Effects in AML Cell Lines (72-hour treatment)

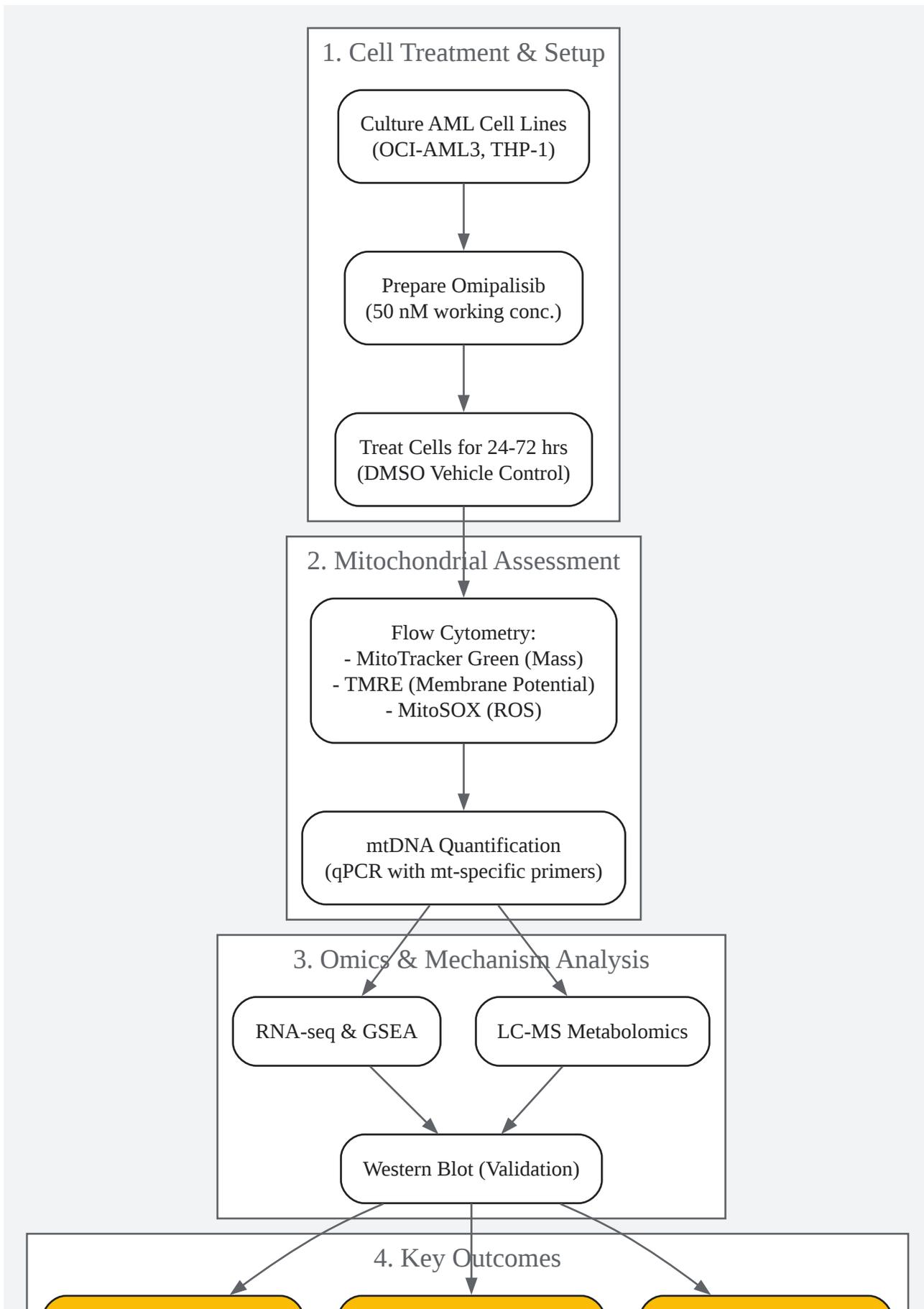
Cell Line	Genetic Background	IC <sub>50</sub> (nM)	Culture Medium
THP-1	MLL-rearranged	8.93	RPMI-1640 + 10% FBS
OCI-AML3	DNMT3A R882C, NPM1 mut	17.45	MEMα + 20% FBS

Table 2: Summary of Key **Omipalisib**-Induced Effects on Mitochondria and Metabolism (50 nM, 24-hour treatment in OCI-AML3)

Parameter Category	Specific Target/Analyte	Observed Effect	Primary Method
<b>Transcriptomics</b>	Oxidative Phosphorylation	Downregulated	RNA-seq, GSEA [3]
	Mitochondrial Respiratory Chain	Downregulated	RNA-seq, GSEA [3]
<b>Metabolism</b>	Serine, Glycine, Threonine Metabolism	Downregulated	RNA-seq, Metabolomics [1]

Parameter Category	Specific Target/Analyte	Observed Effect	Primary Method
	Glutathione Metabolism & Levels	Downregulated / Decreased	RNA-seq, Metabolomics [1]

## Signaling Pathways and Experimental Workflow



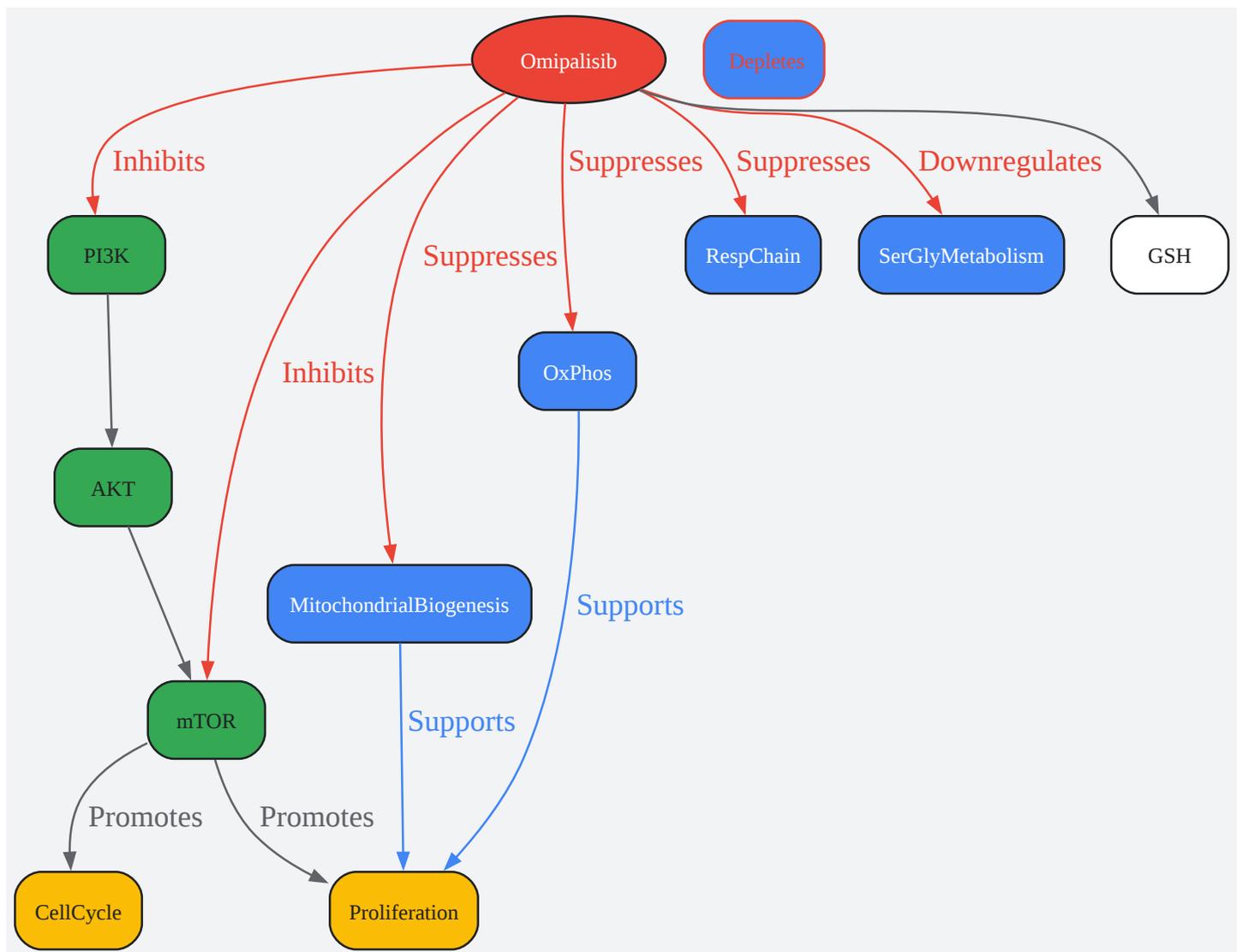
Inhibition of Mitochondrial Biogenesis

Suppression of Oxidative Phosphorylation

Reprogramming of Amino Acid Metabolism

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Diagram 1: Experimental workflow for evaluating **omipalisib**'s effects on mitochondrial biogenesis.



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Diagram 2: Molecular mechanisms of **omipalisib** showing dual inhibition of PI3K/mTOR signaling and mitochondrial processes.

## Critical Considerations and Safety Notes

- **Cardiovascular Toxicity:** Preclinical studies in dogs indicate that chronic **omipalisib** treatment can prolong the QT interval and potentially induce ventricular arrhythmias like Torsade de Pointes (TdP). This risk should be monitored, especially in translational studies [4].
- **Metabolic Compensation:** Combining **omipalisib** with inhibitors of compensatory pathways (e.g., MAPK) may enhance efficacy, as shown in pancreatic cancer models [5].
- **Experimental Controls:** Always include vehicle (DMSO) controls matched for concentration and volume. Verify inhibition of the primary PI3K/AKT/mTOR pathway by western blotting (e.g., reduced phospho-AKT and phospho-S6) in parallel experiments [1] [2].

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